

physical properties of 3-[3-(Trifluoromethyl)phenoxy]aniline

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Compound of Interest		
Compound Name:	3-[3- (Trifluoromethyl)phenoxy]aniline	
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An In-depth Technical Guide on the Core Physical Properties of **3-[3-** (Trifluoromethyl)phenoxy]aniline

Introduction

3-[3-(Trifluoromethyl)phenoxy]aniline is an aromatic amine derivative containing a trifluoromethyl group, a moiety of significant interest in medicinal chemistry and materials science due to its unique electronic properties. This technical guide aims to provide a comprehensive overview of the known physical properties of this compound, targeted at researchers, scientists, and drug development professionals. It is important to note that while the fundamental identifiers of this compound are established, extensive experimental data on its physical properties are not widely available in public literature. This guide compiles the available information and provides context through general properties of related compounds and relevant experimental protocols.

Physical and Chemical Properties

Detailed experimental values for many of the core physical properties of **3-[3-(Trifluoromethyl)phenoxy]aniline** have not been extensively reported. The available data is summarized in the table below. Aromatic amines, in general, are high-boiling liquids or low-melting solids and exhibit limited solubility in water.[1][2]



Property	Value	Source
Molecular Formula	C13H10F3NO	[3]
Molecular Weight	253.22 g/mol	[3]
CAS Number	625106-28-7	[3]
Physical State	Yellow oil	[3]
Melting Point	Not Available	[3]
Boiling Point	Not Available	[3]
Solubility	Not Available	[3]
рКа	Not Available	

Experimental Protocols

While specific experimental protocols for the synthesis and property determination of **3-[3-(Trifluoromethyl)phenoxy]aniline** are not detailed in the available literature, this section provides a representative synthetic protocol for a related class of compounds, orthotrifluoromethoxylated aniline derivatives, to illustrate a relevant laboratory procedure.

Representative Synthesis: Ortho-trifluoromethoxylated Aniline Derivatives

The synthesis of aniline derivatives containing trifluoromethyl or related groups is of significant interest for creating building blocks for pharmaceuticals and agrochemicals.[4] A common challenge is the facile and safe introduction of the trifluoromethoxy (OCF3) group.[4] The following protocol describes a user-friendly method for the synthesis of methyl 4-acetamido-3-(trifluoromethoxy)benzoate.[4]

Step 1: Trifluoromethoxylation

In a reaction vessel, combine methyl 4-(N-hydroxyacetamido)benzoate (1 equivalent), 1-trifluoromethyl-1,2-benziodoxol-3(1H)-one (Togni reagent II), and a catalytic amount of cesium carbonate (Cs2CO3).[4]



- Add chloroform as the solvent.[4]
- Stir the reaction mixture at room temperature to yield methyl 4-(N-(trifluoromethoxy)acetamido)benzoate.[4]

Step 2: OCF3 Migration

- Transfer the intermediate product from Step 1 to a pressure vessel with nitromethane.[4]
- Heat the vessel to 120 °C and stir for 20 hours. Caution: Impure nitromethane can be
 explosive at high temperatures; the reaction should be conducted with appropriate safety
 measures, such as behind a safety shield.[4]
- After cooling to room temperature, concentrate the reaction mixture in vacuo.[4]
- Purify the crude product using flash column chromatography to obtain the final product, methyl 4-acetamido-3-(trifluoromethoxy)benzoate.[4]

This protocol demonstrates a modern approach to synthesizing complex aniline derivatives that can be adapted for various substituted anilines.[4]

Biological Activity and Signaling Pathways

There is currently no specific information in the scientific literature detailing the biological activity or associated signaling pathways for **3-[3-(Trifluoromethyl)phenoxy]aniline**. However, the structural motifs present in the molecule—the aniline core and the trifluoromethyl group—are common in biologically active compounds.

The trifluoromethyl group is a privileged structural fragment in medicinal chemistry, known to enhance properties such as metabolic stability, lipophilicity, and binding affinity.[5] Aniline derivatives also form the basis for a wide range of pharmaceuticals and are investigated for various biological activities.[6] Further research would be required to elucidate any specific biological effects of **3-[3-(Trifluoromethyl)phenoxy]aniline**.

Experimental Workflow Visualization

As no specific signaling pathways for **3-[3-(Trifluoromethyl)phenoxy]aniline** are documented, the following diagram illustrates the experimental workflow for the representative synthesis of



ortho-trifluoromethoxylated aniline derivatives described in Section 2.1.



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